

inter-laboratory study on the melting point of cholesteryl behenate

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Compound of Interest

Compound Name: Cholesteryl behenate

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Inter-Laboratory Comparison of Cholesteryl Behenate Melting Point

An objective analysis of melting point determination for **cholesteryl behenate** across various studies, providing researchers, scientists, and drug development professionals with comparative data and detailed experimental methodologies.

While a formal inter-laboratory study on the melting point of **cholesteryl behenate** is not readily available in published literature, a review of existing scientific articles provides a range of reported melting points. This guide consolidates this data to offer a comparative overview and details the common experimental protocols utilized for this determination.

Data Summary

The melting point of **cholesteryl behenate**, a long-chain cholesteryl ester, has been determined in several studies, primarily as part of broader investigations into lipid thermotropic phase transitions. The reported values show some variation, which can be attributed to differences in sample purity, experimental conditions, and the specific techniques employed.

Reference Study Topic	Reported Melting Point (°C)
Thermotropic phase transitions of binary mixtures of wax and cholesteryl esters	85 - 88.5
Phase transitions of cholesteryl behenate and oleyl oleate	~86

Note: The data presented is compiled from various research articles and does not represent a direct inter-laboratory comparison under standardized conditions.

Experimental Protocols

The determination of the melting point of **cholesteryl behenate** in the cited literature predominantly relies on two established techniques: Differential Scanning Calorimetry (DSC) and the capillary melting point method.

1. Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.^{[1][2][3]} It is a highly sensitive method for determining the melting point and other thermal transitions of a substance.

- Principle: As the sample undergoes a phase transition, such as melting, it will absorb or release heat. DSC measures this heat flow, and the peak of the resulting endothermic or exothermic curve corresponds to the melting temperature.
- Typical Procedure:
 - A small, accurately weighed amount of the **cholesteryl behenate** sample is placed in an aluminum pan.
 - An empty pan is used as a reference.
 - The sample and reference are heated at a controlled rate.

- The difference in heat flow to the sample and reference is recorded as a function of temperature.
- The melting point is determined from the resulting thermogram. The peak of the melting endotherm is typically taken as the melting temperature (T_m).^[1]

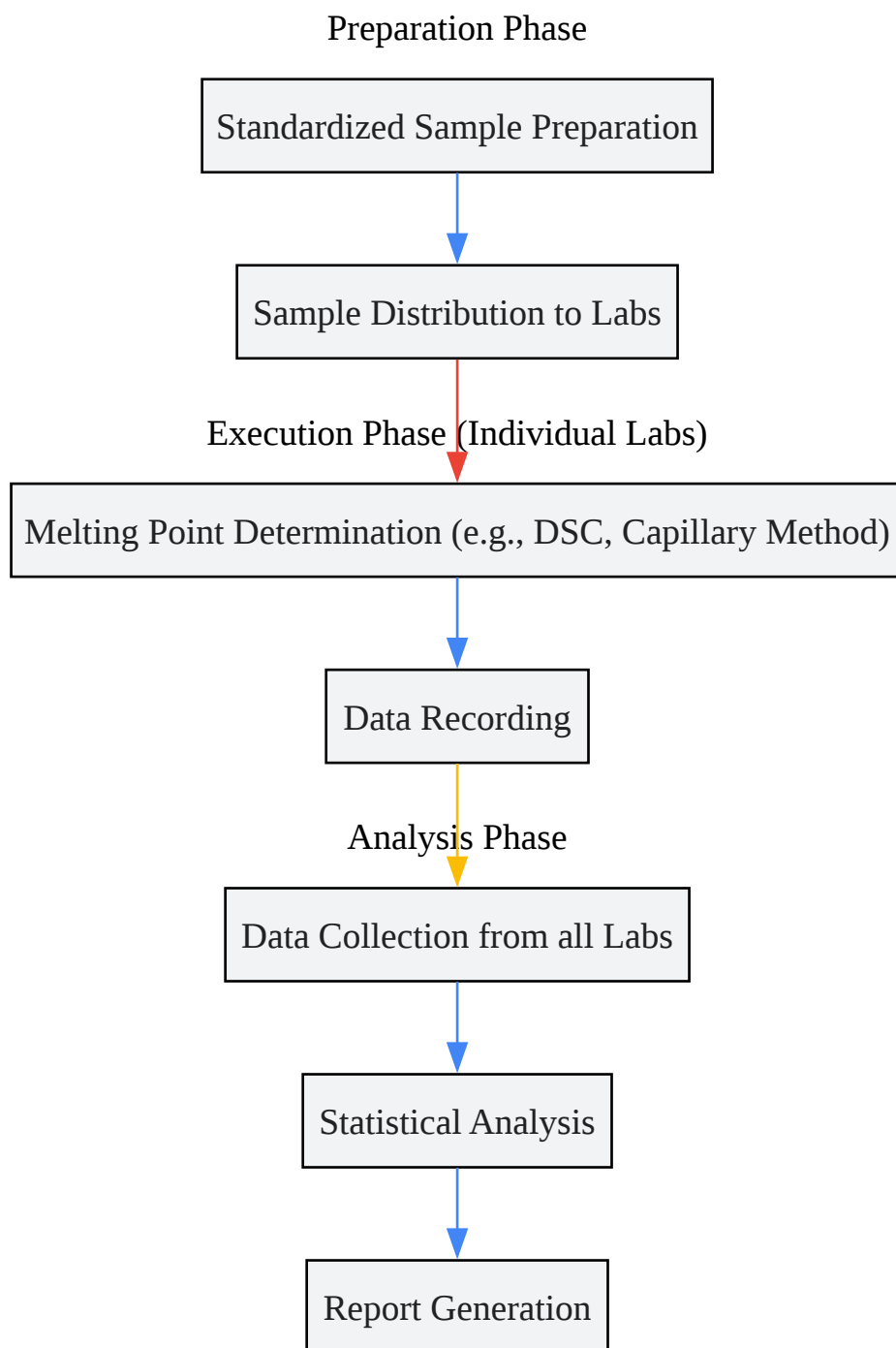
2. Capillary Melting Point Method

The capillary melting point method is a traditional and widely used technique for determining the melting point of a solid.^{[4][5][6]}

- Principle: A small amount of the powdered sample is packed into a thin-walled capillary tube, which is then heated in a controlled manner. The temperature at which the substance is observed to melt is recorded as the melting point.^{[4][6]}
- Typical Procedure:
 - A small amount of dry, powdered **cholesteryl behenate** is packed into a capillary tube to a height of a few millimeters.^[5]
 - The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.^[4]
 - The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, near the expected melting point.^[4]
 - The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.^{[4][5]} For a pure substance, this range is typically narrow.^{[4][6]}

Experimental Workflow

The following diagram illustrates a generalized workflow for an inter-laboratory study on determining the melting point of a substance like **cholesteryl behenate**.



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Inter-laboratory study workflow.

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